

Spectroscopic Properties of Chromotropic Acid Sodium Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromotropic acid sodium salt

Cat. No.: B12340529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromotropic acid sodium salt, chemically known as 4,5-dihydroxynaphthalene-2,7-disulfonic acid disodium salt, is a versatile organic compound widely utilized in analytical chemistry. Its unique spectroscopic properties are the foundation of its application as a chromogenic and fluorogenic reagent, most notably in the quantification of formaldehyde, as well as various metals and other organic compounds.^{[1][2][3]} This technical guide provides an in-depth exploration of the core spectroscopic characteristics of **chromotropic acid sodium salt**, including detailed data from UV-Visible, Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy. Experimental protocols and a workflow for a key application are also presented to aid researchers in its practical implementation.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a cornerstone technique for the application of **chromotropic acid sodium salt**, particularly in colorimetric assays. The compound itself exhibits characteristic absorption bands in the ultraviolet region. Its reaction with analytes, such as formaldehyde, leads to the formation of a new chromophore with strong absorption in the visible spectrum, enabling sensitive quantification.^[4]

Spectroscopic Data

The UV-Vis absorption data for **chromotropic acid sodium salt** and its well-known reaction product with formaldehyde are summarized in the table below.

Species	Solvent/Medium	Absorption Maxima (λ_{max})	Molar Absorptivity (ϵ)	Reference
Chromotropic Acid Sodium Salt	Water	316 nm, 332 nm, 346 nm	Not Specified	
Chromotropic Acid-Formaldehyde Product	Sulfuric Acid	574 nm	Not Specified	
Chromotropic Acid-Formaldehyde Product	Sulfuric Acid	580 nm	Not Specified	[2] [5]

Experimental Protocol: UV-Vis Analysis of the Chromotropic Acid-Formaldehyde Reaction

This protocol outlines the spectrophotometric determination of formaldehyde using chromotropic acid.

Materials:

- **Chromotropic acid sodium salt** solution (e.g., 0.25 g in 25 mL formaldehyde-free distilled water, freshly prepared)[\[5\]](#)
- Concentrated sulfuric acid (reagent grade)
- Formaldehyde standard solutions
- Formaldehyde-free distilled water
- Spectrophotometer

- Test tubes or vials
- Pipettes

Procedure:

- **Sample Preparation:** Prepare a series of standard formaldehyde solutions of known concentrations.
- **Reaction Mixture:** In a test tube, combine a 2 mL aliquot of the sample or standard solution with 1.0 mL of the chromotropic acid solution and mix thoroughly.^[5]
- **Acid Addition:** Carefully and slowly add 5 mL of concentrated sulfuric acid to the mixture while mixing. Caution: This reaction is highly exothermic.^[5]
- **Color Development:** Allow the solution to cool to room temperature. A purple color will develop in the presence of formaldehyde.^[5]
- **Spectrophotometric Measurement:** Measure the absorbance of the solution at 580 nm using a spectrophotometer, with a reagent blank (containing all components except formaldehyde) as the reference.^[5]
- **Quantification:** Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations. Use this curve to determine the formaldehyde concentration in the unknown sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the **chromotropic acid sodium salt** molecule. Both ^1H (proton) and ^{13}C (carbon-13) NMR data have been reported, confirming its molecular structure.

Spectroscopic Data

The following tables summarize the ^1H and ^{13}C NMR chemical shifts for **chromotropic acid sodium salt**.

^1H NMR Spectral Data

Solvent	Chemical Shift (δ) ppm	Multiplicity	Assignment	Reference
D ₂ O	7.20	Doublet	H-3, H-6	[4]
D ₂ O	7.92	Doublet	H-1, H-8	[4]

¹³C NMR Spectral Data

Solvent	Chemical Shift (δ) ppm	Assignment	Reference
D ₂ O	106.44	C-3, C-6	[4]
D ₂ O	116.18	C-10	[4]
D ₂ O	118.12	C-1, C-8	[4]
D ₂ O	134.64	C-9	[4]
D ₂ O	141.36	C-2, C-7	[4]
D ₂ O	153.76	C-4, C-5	[4]

Experimental Protocol: ¹H NMR Spectroscopy

This protocol describes the general procedure for acquiring a ¹H NMR spectrum of **chromotropic acid sodium salt**.

Materials:

- **Chromotropic acid sodium salt**
- Deuterated solvent (e.g., D₂O)
- NMR tube
- Internal standard (e.g., DSS)
- Vortex mixer

Procedure:

- **Sample Preparation:** Dissolve approximately 5-25 mg of **chromotropic acid sodium salt** in about 0.6-0.7 mL of D₂O in a small vial.
- **Internal Standard:** Add a small amount of an internal standard, such as DSS, to the solution for chemical shift referencing.
- **Transfer to NMR Tube:** Transfer the solution to a clean, dry NMR tube.
- **Mixing:** Ensure the solution is homogeneous by gentle vortexing.
- **Data Acquisition:** Place the NMR tube in the NMR spectrometer and acquire the ¹H NMR spectrum according to the instrument's standard operating procedures.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the functional groups present in the **chromotropic acid sodium salt** molecule. The spectrum shows characteristic absorption bands corresponding to hydroxyl, sulfonate, and aromatic moieties.

Spectroscopic Data

The table below lists the key IR absorption bands and their corresponding functional group assignments for **chromotropic acid sodium salt**.

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference
~3500	O-H stretching (hydroxyl)	[6]
~1200	S=O stretching (sulfonate)	[6]

Experimental Protocol: FT-IR Spectroscopy (KBr Pellet Method)

This protocol details the preparation of a potassium bromide (KBr) pellet for obtaining the IR spectrum of solid **chromotropic acid sodium salt**.

Materials:

- **Chromotropic acid sodium salt**
- FT-IR grade potassium bromide (KBr), thoroughly dried
- Agate mortar and pestle
- Pellet press
- FT-IR spectrometer

Procedure:

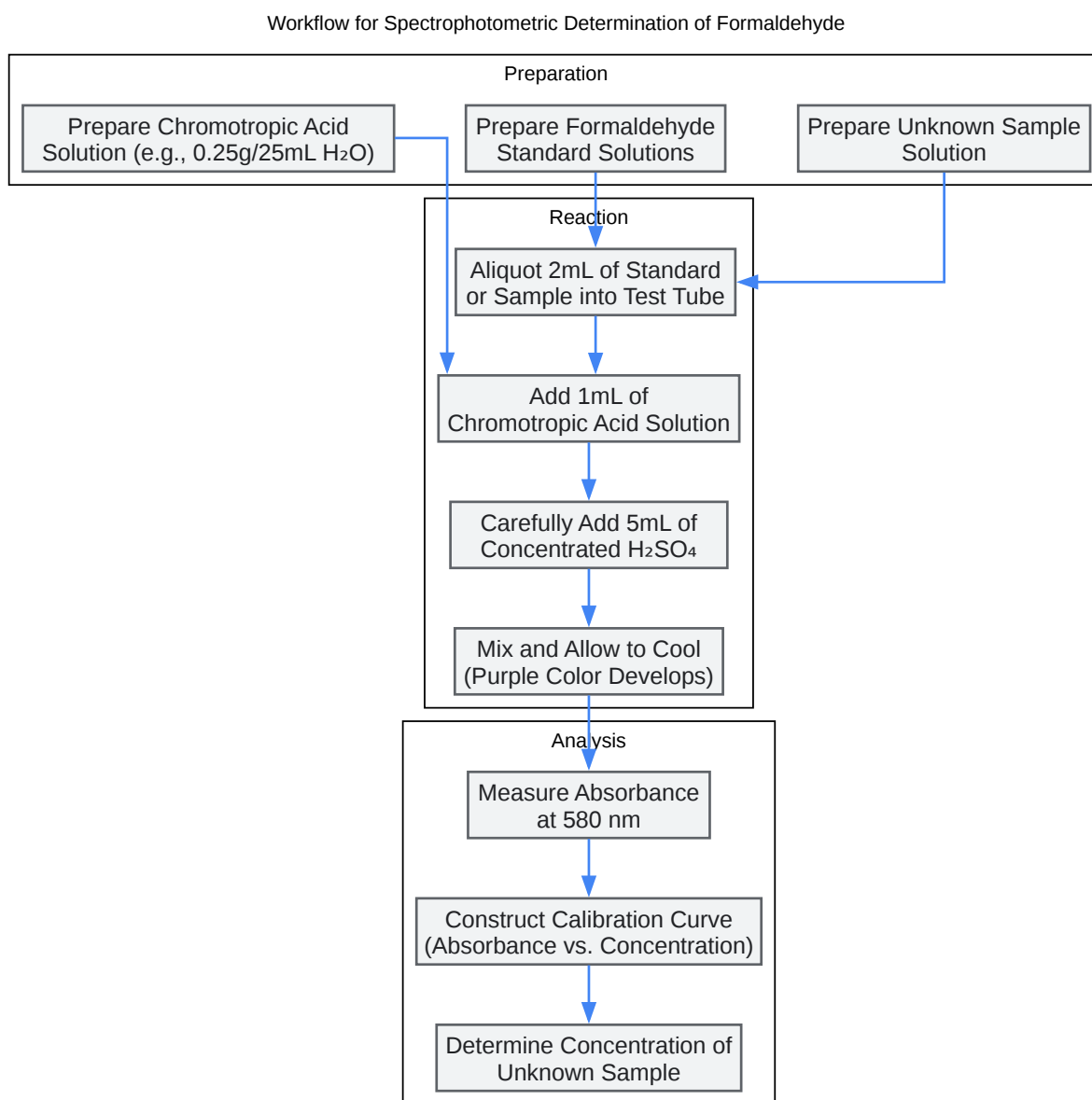
- **Sample Preparation:** Grind a small amount (1-2 mg) of **chromotropic acid sodium salt** with approximately 100-200 mg of dry KBr in an agate mortar until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to the die of a pellet press and apply pressure according to the manufacturer's instructions to form a thin, transparent pellet.
- **Spectral Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- **Background and Sample Scans:** Acquire a background spectrum of the empty sample compartment. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Fluorescence Spectroscopy

While **chromotropic acid sodium salt** is often referred to as a fluorogenic reagent, this property is typically associated with its reaction products rather than the compound itself. Extensive literature searches did not yield specific data on the intrinsic fluorescence (excitation/emission maxima, quantum yield) of pure **chromotropic acid sodium salt**. Its primary utility in fluorescence-based assays arises from the formation of fluorescent adducts with specific analytes.

Workflow for Formaldehyde Determination

The most prominent application of **chromotropic acid sodium salt** is in the spectrophotometric determination of formaldehyde. The following diagram illustrates the experimental workflow for this analysis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for formaldehyde quantification.

Conclusion

The spectroscopic properties of **chromotropic acid sodium salt** are well-characterized, particularly in the realms of UV-Vis, NMR, and IR spectroscopy. These characteristics underpin its widespread use as a reliable and sensitive analytical reagent. This guide provides the essential quantitative data and experimental frameworks to facilitate its effective application in research and development settings. While its intrinsic fluorescence properties are not well-documented, its utility in forming fluorescent and colored products remains a key feature for various analytical methods.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Chromotropic acid - Wikipedia [en.wikipedia.org]
- 3. Chromotropic acid disodium salt dihydrate - CAS-Number 5808-22-0 - Order from Chemodex [chemodex.com]
- 4. canadacommons.ca [canadacommons.ca]
- 5. multimedia.3m.com [multimedia.3m.com]
- 6. nvwa.nl [nvwa.nl]
- To cite this document: BenchChem. [Spectroscopic Properties of Chromotropic Acid Sodium Salt: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12340529#spectroscopic-properties-of-chromotropic-acid-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com